

# Isofetamid: A Comprehensive Technical Guide to its Physicochemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Isofetamid*

Cat. No.: *B3026465*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physicochemical properties of the pure active ingredient, **Isofetamid**. The information is presented to support research, development, and formulation activities involving this broad-spectrum succinate dehydrogenase inhibitor (SDHI) fungicide.

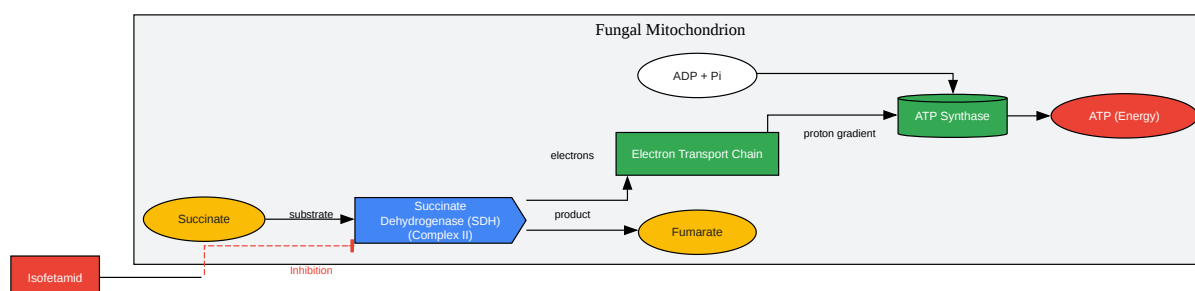
## Core Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **Isofetamid**.

Property	Value	Reference
IUPAC Name	N-[1,1-dimethyl-2-(4-isopropoxy-o-tolyl)-2-oxoethyl]-3-methylthiophene-2-carboxamide	[1][2]
CAS Number	875915-78-9	[1][3]
Molecular Formula	C <sub>20</sub> H <sub>25</sub> NO <sub>3</sub> S	[1][2]
Molecular Weight	359.48 g/mol	[1][2]
Melting Point	103.5 - 105.0 °C	[1]
Boiling Point	Decomposes at temperatures above approximately 176°C without boiling.	[1]
Water Solubility	5.33 mg/L at 20 °C	[1][2]
Vapor Pressure	4.2 x 10 <sup>-7</sup> Pa at 25 °C	[1][2]
Octanol/Water Partition Coefficient (log P)	2.5	[1]
Appearance	White, crystalline powder with no discernible odor (at 99.9% purity).	[1]

## Mechanism of Action: Inhibition of Succinate Dehydrogenase

**Isfetamid**'s fungicidal activity stems from its role as a Succinate Dehydrogenase Inhibitor (SDHI). It specifically targets Complex II of the mitochondrial respiratory chain in fungi. By inhibiting the succinate dehydrogenase enzyme, **Isfetamid** disrupts the electron transport chain, which is crucial for cellular respiration and energy (ATP) production. This ultimately leads to the cessation of fungal growth and development.[1][2][4]



[Click to download full resolution via product page](#)

Mechanism of action of **Isofetamid**.

## Experimental Protocols

The following sections detail the methodologies for determining the key physicochemical properties of **Isofetamid**, based on internationally recognized guidelines.

### Melting Point Determination (Capillary Method)

This protocol is adapted from OECD Guideline 102.

- **Preparation of the Sample:** A small amount of finely powdered, dry **Isofetamid** is introduced into a capillary tube, which is then sealed at one end. The sample is packed firmly to a height of approximately 3 mm.
- **Apparatus:** A melting point apparatus consisting of a heated metal block with a calibrated thermometer or an automated instrument is used.
- **Procedure:** The capillary tube is placed in the heating block of the apparatus. The temperature is raised at a steady rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.

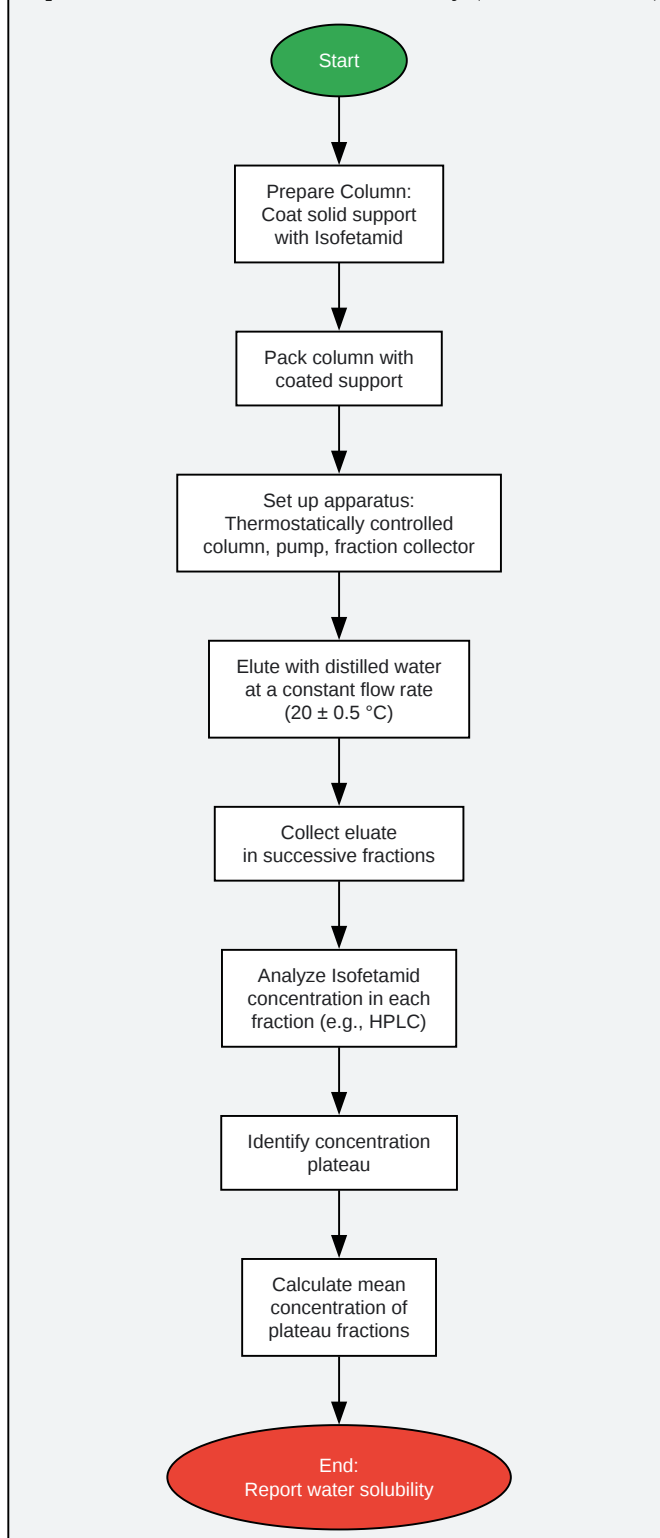
- **Observation:** The temperatures at which the first signs of melting are observed and at which the substance becomes completely liquid are recorded. The melting range is reported. For a pure substance like **Isofetamid**, a sharp melting point is expected.
- **Replicates:** The determination is performed in triplicate to ensure accuracy.

## Water Solubility (Column Elution Method)

This protocol is based on OECD Guideline 105 and is suitable for substances with low water solubility like **Isofetamid**.

- **Preparation of the Column:** A solid support material (e.g., glass beads or silica gel) is coated with an excess of **Isofetamid**. This is achieved by dissolving the active ingredient in a volatile solvent, mixing it with the support material, and then evaporating the solvent. The coated support is then packed into a column.
- **Apparatus:** A thermostatically controlled column, a pump for delivering a constant flow of water, and a fraction collector are required.
- **Procedure:** Distilled water is passed through the column at a slow, constant flow rate. The temperature is maintained at  $20 \pm 0.5$  °C. The eluate is collected in successive fractions.
- **Analysis:** The concentration of **Isofetamid** in each fraction is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- **Equilibrium Determination:** The concentration of **Isofetamid** in the eluate will initially increase and then reach a plateau, indicating that a saturated solution is being eluted. The water solubility is calculated as the mean concentration of the fractions in the plateau region.

## Experimental Workflow: Water Solubility (Column Elution)

[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. OECD Guidelines for the Testing of Chemicals, Section 1 Test No. 104: Vapour ... - OECD - Google Books [[books.google.com](https://books.google.com)]
- 2. laboratuar.com [[laboratuar.com](https://laboratuar.com)]
- 3. laboratuar.com [[laboratuar.com](https://laboratuar.com)]
- 4. OECD 105 - Water Solubility - Situ Biosciences [[situbiosciences.com](https://situbiosciences.com)]
- To cite this document: BenchChem. [Isofetamid: A Comprehensive Technical Guide to its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026465#physicochemical-properties-of-pure-active-ingredient-isofetamid>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)